

# physical and chemical properties of Fulvestrant-9-sulfone-d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Fulvestrant-9-sulfone-d3

Cat. No.: B12392374

[Get Quote](#)

## An In-depth Technical Guide to Fulvestrant-9-sulfone-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Fulvestrant-9-sulfone-d3**, a deuterated metabolite of the potent estrogen receptor antagonist, Fulvestrant. This document is intended for use by researchers, scientists, and professionals in the field of drug development and analysis.

## Core Physical and Chemical Properties

**Fulvestrant-9-sulfone-d3** is the deuterium-labeled form of Fulvestrant-9-sulfone.<sup>[1]</sup> The sulfone is a known metabolite of Fulvestrant, formed through oxidation of the side chain sulfoxide.<sup>[2][3]</sup> The introduction of deuterium atoms creates a stable, heavier isotope version of the molecule, making it an ideal internal standard for quantitative analysis by mass spectrometry-based methods such as LC-MS.<sup>[1]</sup>

Data Presentation: Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C <sub>32</sub> H <sub>44</sub> D <sub>3</sub> F <sub>5</sub> O <sub>4</sub> S	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	625.79 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	White solid	<a href="#">[8]</a>
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>3</sub> )	<a href="#">[9]</a>
Storage Conditions	2-8°C Refrigerator	<a href="#">[5]</a>

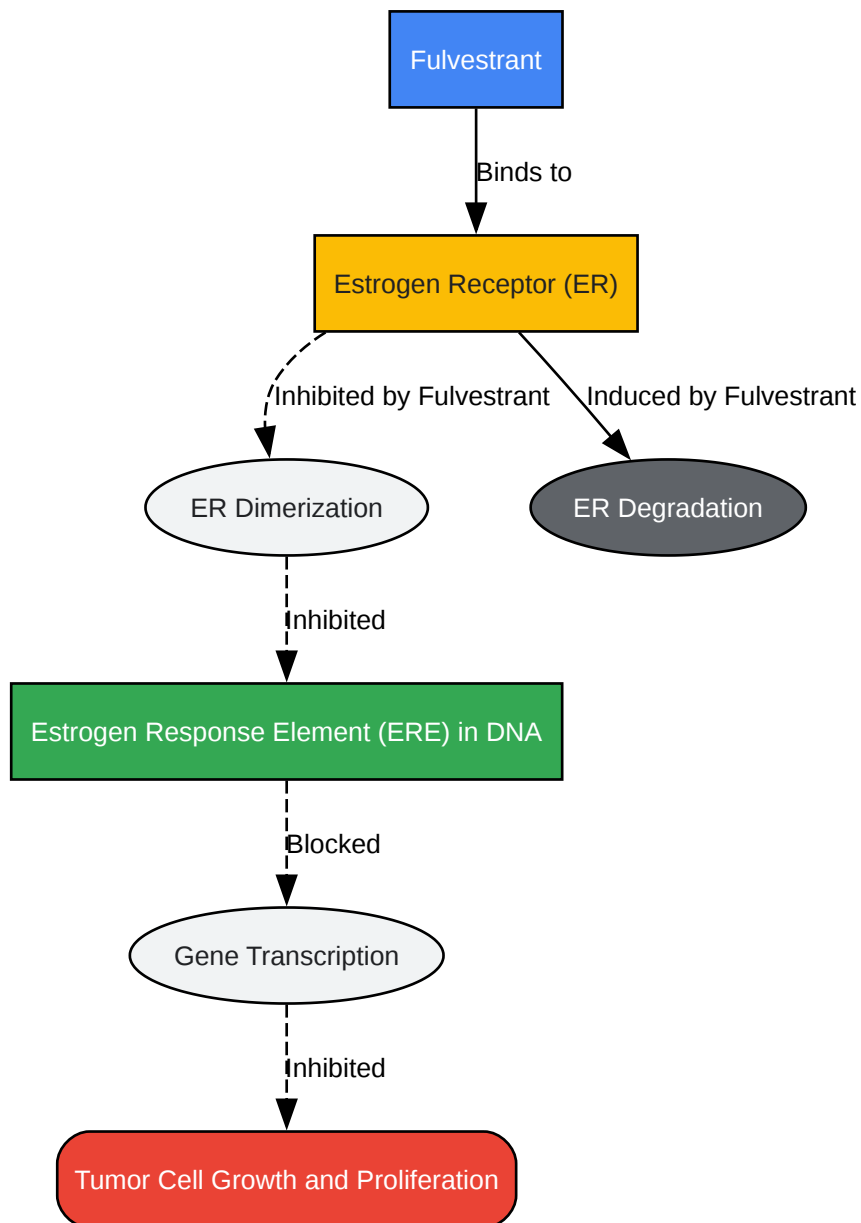
Note: Specific data on melting point, boiling point, and detailed stability for **Fulvestrant-9-sulfone-d3** are not readily available in the public domain. The solubility of the related compound, Fulvestrant-d3, is reported as 25 mg/ml in DMF, 20 mg/ml in DMSO, and 25 mg/ml in Ethanol.[\[9\]](#)

## Mechanism of Action of Parent Compound: Fulvestrant

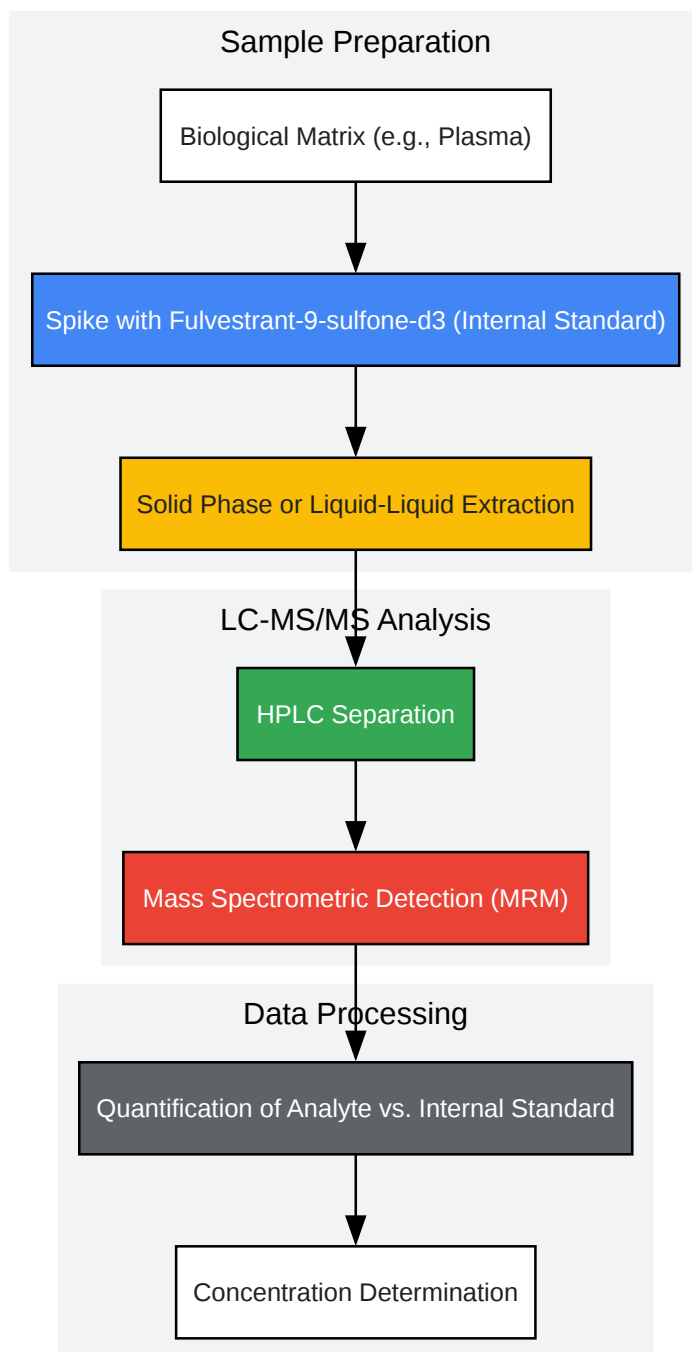
Fulvestrant is a selective estrogen receptor degrader (SERD) that functions as an estrogen receptor (ER) antagonist with no known agonist effects.[\[2\]](#)[\[10\]](#) Its primary mechanism involves binding to the estrogen receptor, which leads to the destabilization and subsequent degradation of the receptor protein.[\[10\]](#) This downregulation of estrogen receptors inhibits the growth of estrogen-sensitive human breast cancer cells.[\[3\]](#)[\[11\]](#)

Signaling Pathway of Fulvestrant

## Mechanism of Action of Fulvestrant



## Workflow for Quantitative Analysis

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Fulvestrant: pharmacokinetics and pharmacology - PMC [pmc.ncbi.nlm.nih.gov]
- 3. go.drugbank.com [go.drugbank.com]
- 4. Fulvestrant-9-sulfone-D3 | CAS No- NA | Simson Pharma Limited [simsonpharma.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. file.medchemexpress.eu [file.medchemexpress.eu]
- 7. Fulvestrant-9-sulfone-D3 [artis-isotopes.com]
- 8. esschemco.com [esschemco.com]
- 9. caymanchem.com [caymanchem.com]
- 10. Fulvestrant - Wikipedia [en.wikipedia.org]
- 11. oncologynewscentral.com [oncologynewscentral.com]
- To cite this document: BenchChem. [physical and chemical properties of Fulvestrant-9-sulfone-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12392374#physical-and-chemical-properties-of-fulvestrant-9-sulfone-d3]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)